

An In-depth Technical Guide to Difluorosilane (CAS Number 13824-36-7)

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Compound of Interest

Compound Name: Difluorosilane

Cat. No.: B1194483

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Introduction

Difluorosilane (SiH_2F_2), a colorless gas, is a silicon compound of significant interest in various advanced material applications.^{[1][2]} With the CAS registry number 13824-36-7, this compound is a key precursor in the synthesis of silicon-containing materials, particularly in the semiconductor industry for chemical vapor deposition (CVD) processes.^[1] Its applications extend to the production of specialty glass and ceramics, and it has been utilized in dental varnishes to help prevent tooth cavities.^[2] This guide provides a comprehensive overview of the chemical and physical properties of **difluorosilane**, detailed experimental protocols for its synthesis and analysis, and an exploration of its key chemical reactions and mechanisms.

Properties of Difluorosilane

Difluorosilane is a gaseous compound under standard conditions.^[2] Its fundamental properties are summarized in the tables below, providing a quantitative overview for easy reference and comparison.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	F ₂ H ₂ Si	[1][2]
Molecular Weight	68.098 g/mol	[2]
Appearance	Colorless gas	[1][2]
Melting Point	-122 °C	[1][2]
Boiling Point	-77.8 °C	[1][2]
Density (gas, estimate)	0.805 g/cm ³	[1]
Silicon–Fluorine Bond Length	1.358 Å	[2]

Thermochemical Properties

Property	Value	Reference
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-790.78 kJ/mol	[2]
Standard Molar Entropy (S^\ominus_{298})	262.12 J/mol·K	[2]
Enthalpy of Vaporization	16.3 kJ/mol	[1]
Entropy of Vaporization	84 J/(mol·K)	[1]

Safety Information

While a comprehensive Safety Data Sheet (SDS) for **Difluorosilane** was not readily available in the public domain, information on related fluorosilane compounds suggests that it should be handled with extreme caution. It is a flammable gas and reacts with water.[1] Handling should be conducted in a well-ventilated area, with appropriate personal protective equipment.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **difluorosilane** are crucial for its safe and effective use in research and development.

Synthesis of Difluorosilane

A common method for the synthesis of **difluorosilane** is the fluorination of dichlorosilane using a fluorinating agent such as antimony trifluoride.^[2] The following is a generalized experimental protocol adapted from the synthesis of analogous organofluorosilanes.



Materials:

- Dichlorosilane (SiH_2Cl_2)
- Antimony trifluoride (SbF_3)
- Inert gas (e.g., Nitrogen or Argon)

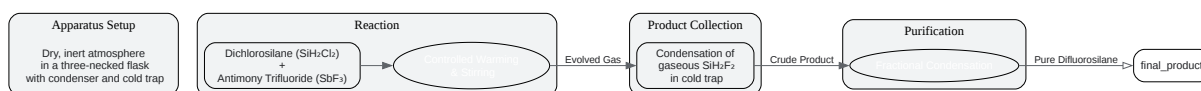
Equipment:

- Three-necked round-bottom flask
- Gas inlet adapter
- Condenser
- Cold trap (e.g., cooled with dry ice/acetone or liquid nitrogen)
- Magnetic stirrer and stir bar
- Gas-tight syringes or mass flow controllers

Procedure:

- **Apparatus Setup:** Assemble a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a gas inlet, and a condenser. The outlet of the condenser should be connected to a cold trap to collect the gaseous product. The entire system must be thoroughly dried and purged with an inert gas to eliminate atmospheric moisture.
- **Reagent Charging:** Charge the reaction flask with antimony trifluoride powder under an inert atmosphere.

- **Reaction:** Cool the flask and introduce dichlorosilane as a gas or a cooled liquid. The reaction is typically initiated by slowly warming the reaction mixture to room temperature with vigorous stirring. The gaseous **difluorosilane** product will evolve and pass through the condenser.
- **Product Collection:** Collect the **difluorosilane** gas by condensation in the cold trap.
- **Purification:** The collected **difluorosilane** may be further purified by fractional condensation to remove any unreacted starting materials or byproducts.



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Caption: Synthesis workflow for **Difluorosilane**.

Analytical Protocol for Difluorosilane in a Matrix

An analytical method for determining the fluoride content of **difluorosilane** in a product matrix, such as a dental varnish, has been described. This method involves a hydrolysis step to convert the covalently bound fluorine into fluoride ions, which can then be quantified.

Materials:

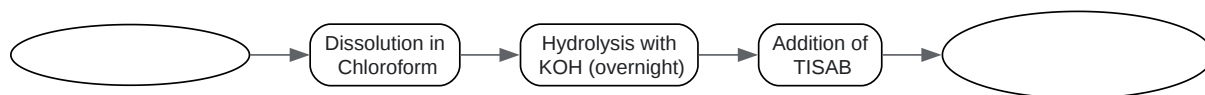
- **Difluorosilane**-containing sample
- Chloroform
- Potassium hydroxide (KOH) solution (1 mol/L)
- Total Ionic Strength Adjustment Buffer (TISAB)
- Fluoride ion standards

Equipment:

- Vials
- Magnetic stirrer and stir bars
- Fluoride ion-selective electrode (ISE)
- pH/ion meter

Procedure:

- Sample Preparation: Dispense a known weight of the **difluorosilane**-containing sample into a vial.
- Dissolution: Dissolve the sample in chloroform.
- Hydrolysis: Add a measured volume of 1 mol/L potassium hydroxide solution. Stir the mixture overnight to ensure complete hydrolysis of the **difluorosilane**. This step is crucial for liberating the fluoride ions.
- Equilibration: Add TISAB to the solution to adjust the ionic strength and pH, and to decomplex any fluoride ions.
- Analysis: Measure the fluoride ion concentration using a calibrated fluoride ion-selective electrode.



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Caption: Analytical workflow for **Difluorosilane**.

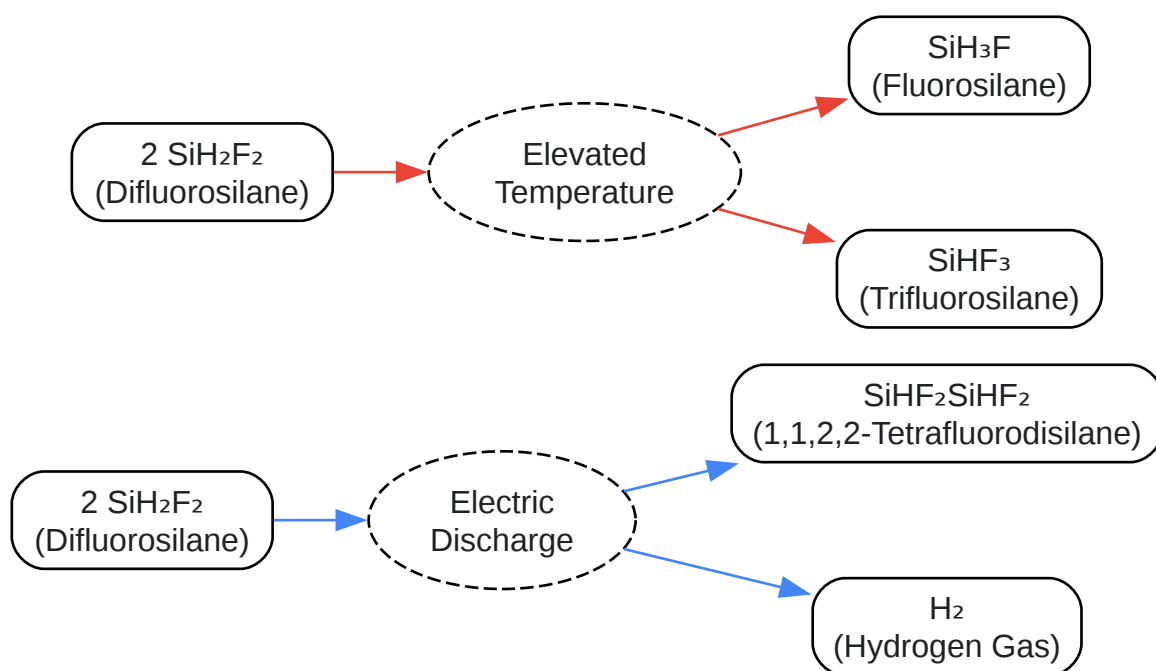
Chemical Reactions and Mechanisms

Difluorosilane undergoes several characteristic chemical reactions, which are fundamental to its applications.

Disproportionation

At elevated temperatures, **difluorosilane** can undergo disproportionation, where hydrogen and fluorine atoms are exchanged between molecules to form fluorosilane and trifluorosilane.[2]

Reaction: $2 \text{SiH}_2\text{F}_2 \rightleftharpoons \text{SiH}_3\text{F} + \text{SiHF}_3$



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